

5-Cyano-2-methylpyridine chemical structure and synthesis

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Compound of Interest

Compound Name: 5-Cyano-2-picoline

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An In-depth Technical Guide to 5-Cyano-2-methylpyridine: Structure and Synthesis

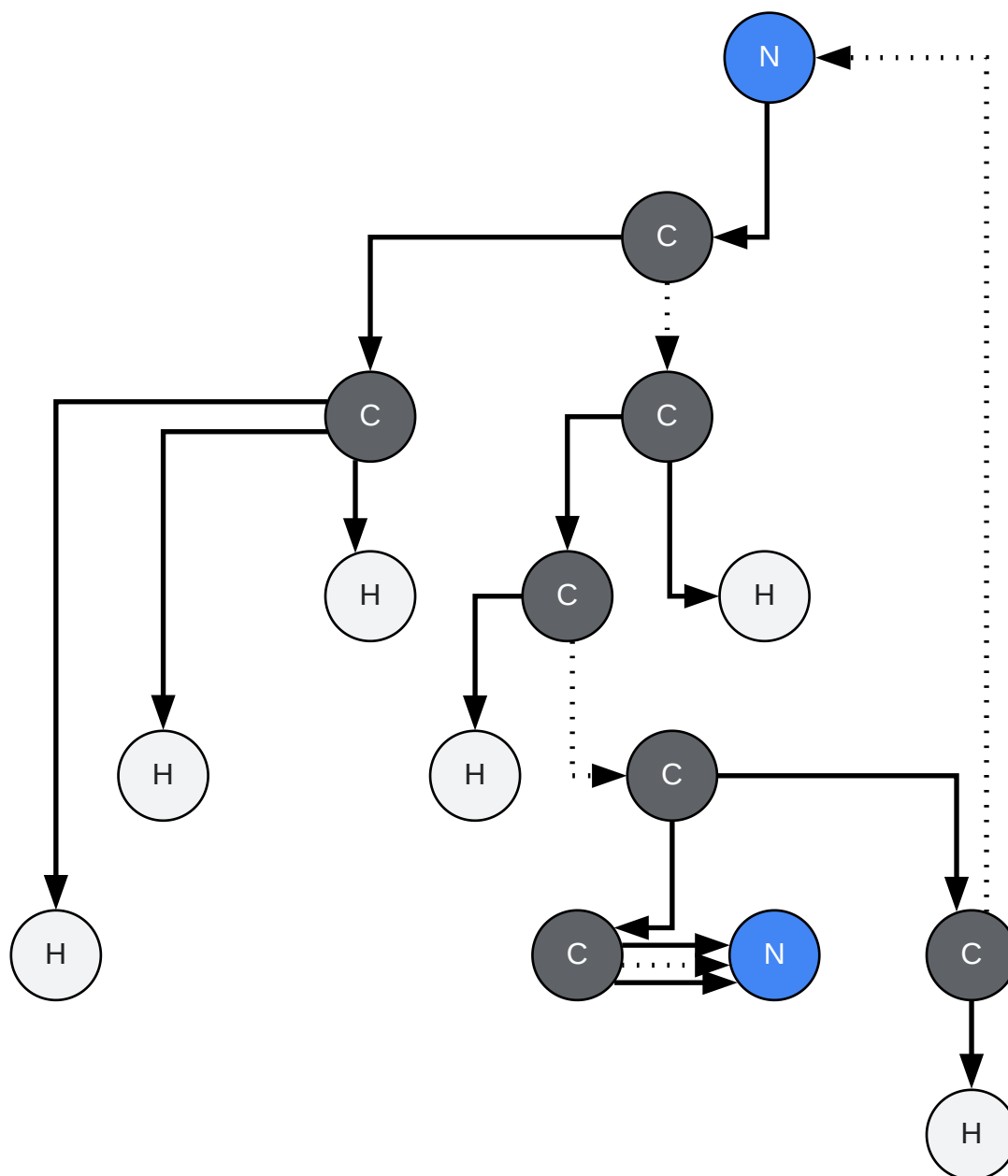
This guide provides a comprehensive overview of 5-Cyano-2-methylpyridine, a key intermediate in the pharmaceutical and agrochemical industries. It details the compound's chemical structure, physical properties, and primary synthesis methodologies, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

5-Cyano-2-methylpyridine, also known as 6-methylpyridine-3-carbonitrile, is a pyridine derivative featuring a methyl group at the 2-position and a nitrile group at the 5-position.^{[1][2]} This substitution pattern makes it a versatile building block for the synthesis of more complex molecules.^[3]

Chemical Structure Diagram

The molecular structure consists of a pyridine ring, which is a six-membered aromatic heterocycle containing one nitrogen atom. The methyl (-CH₃) and cyano (-C≡N) functional groups are attached to this core.



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Caption: Chemical structure of 5-Cyano-2-methylpyridine.

Compound Properties

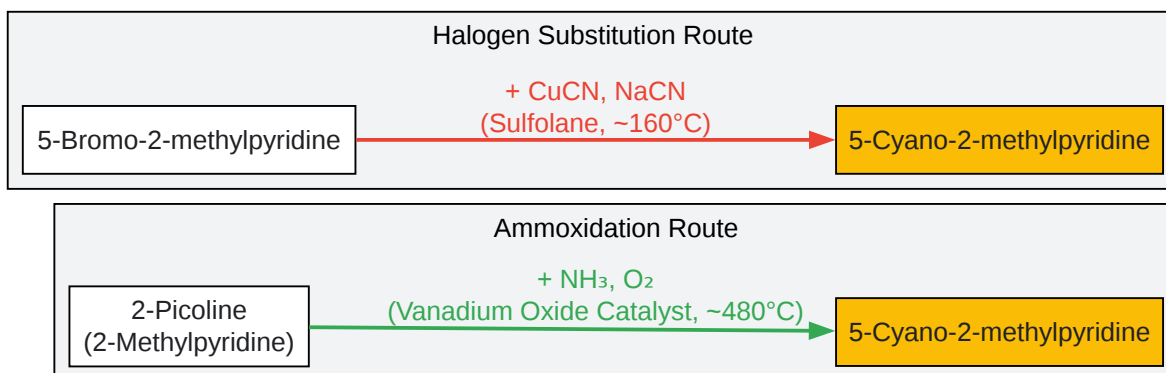
The physical and chemical properties of 5-Cyano-2-methylpyridine are summarized below.

Property	Value	Reference(s)
IUPAC Name	6-Methylpyridine-3-carbonitrile	[1]
Synonyms	5-Cyano-2-picoline, 2-Methyl-5-cyanopyridine	[2]
CAS Number	3222-48-8	[1]
Molecular Formula	C ₇ H ₆ N ₂	[1]
Molecular Weight	118.14 g/mol	[2][4]
Appearance	White to brown crystalline powder	[1][3]
Melting Point	81-87 °C	[3]
Boiling Point	216-217 °C	
SMILES	<chem>CC1=CC=C(C=N1)C#N</chem>	[1]
InChI Key	PBLOYQAQGYUPCM-UHFFFAOYSA-N	[1]

Synthesis of 5-Cyano-2-methylpyridine

Several synthetic routes have been developed for the production of 5-Cyano-2-methylpyridine. The most common industrial and laboratory methods include the ammoxidation of 2-picoline and the cyanation of a halogenated precursor.

Synthesis Pathway Overview



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Caption: Key synthetic routes to 5-Cyano-2-methylpyridine.

Comparison of Synthesis Methods

Parameter	Ammonoxidation of 2-Picoline	Cyanation of 5-Bromo-2-methylpyridine
Starting Material	2-Picoline (2-Methylpyridine)	5-Bromo-2-methylpyridine
Key Reagents	Ammonia (NH ₃), Oxygen (O ₂)	Copper(I) Cyanide (CuCN), Sodium Cyanide (NaCN)
Catalyst	Vanadium Oxide (e.g., V ₂ O ₅) on a support (e.g., γ-Al ₂ O ₃)	Typically catalyst is also a reagent (CuCN)
Reaction Type	Vapor-phase catalytic ammonoxidation	Nucleophilic aromatic substitution
Temperature	High (approx. 350-600 °C)	Moderate to High (approx. 160 °C)
Phase	Gas Phase	Liquid Phase (in a high-boiling solvent)
Advantages	Uses readily available starting material, continuous process.	High selectivity, often high yield.
Disadvantages	Requires high temperatures and specialized equipment.	Requires a pre-functionalized starting material, use of toxic cyanides.

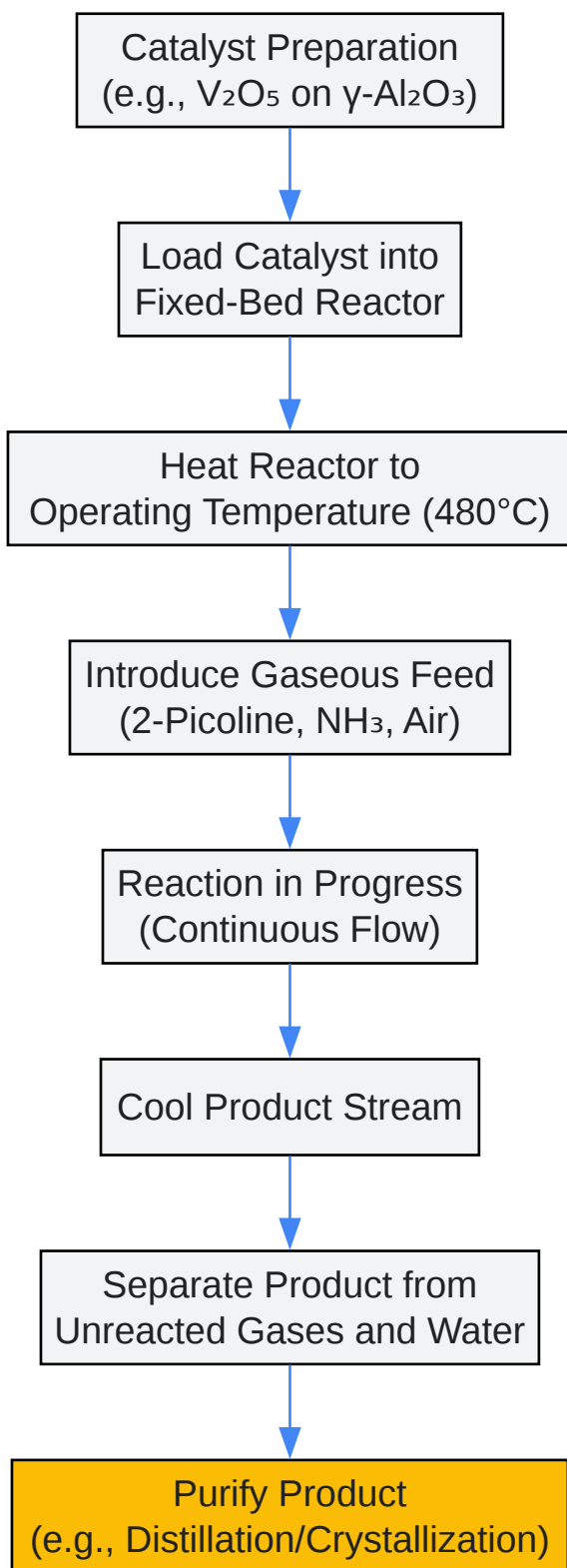
Experimental Protocols

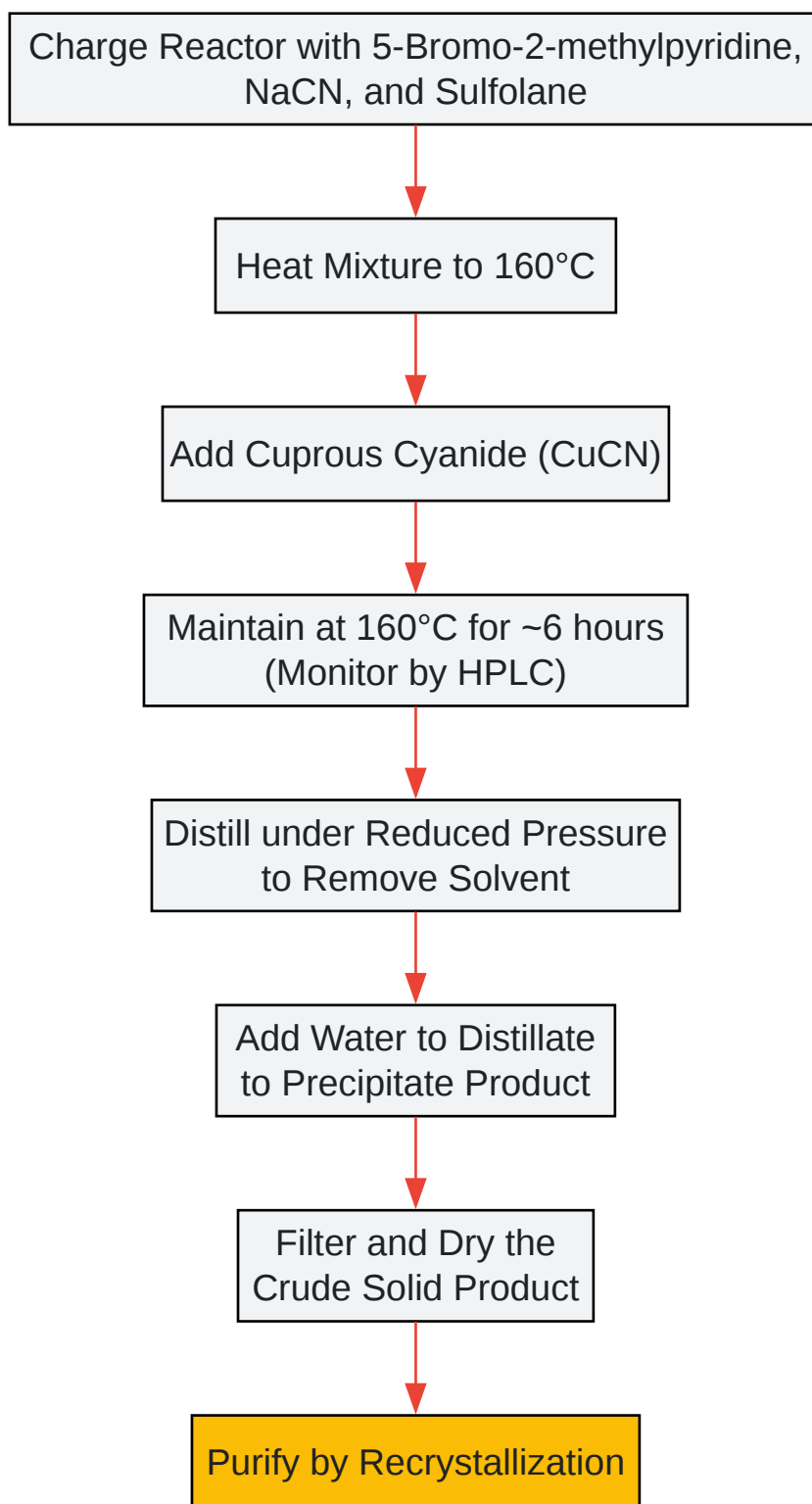
The following sections provide detailed experimental methodologies for the primary synthesis routes.

Method 1: Vapor-Phase Ammonoxidation of 2-Picoline

This industrial method involves the catalytic reaction of 2-picoline with ammonia and air at high temperatures to form the nitrile.

Workflow Diagram:





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